

# Introduction to Scandium-44 for PET Imaging: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Scandium-44

Cat. No.: B1211369

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

**Scandium-44** ( $^{44}\text{Sc}$ ) is emerging as a compelling radionuclide for Positron Emission Tomography (PET) imaging, offering a unique combination of physical characteristics and production accessibility that positions it as a valuable tool in nuclear medicine. With a half-life of 4.04 hours,  $^{44}\text{Sc}$  is ideally suited for imaging a wide range of biological processes, particularly those involving peptides and small molecules.[1][2] Its decay properties, including a high positron branching ratio and lower average positron energy compared to the commonly used Gallium-68 ( $^{68}\text{Ga}$ ), suggest the potential for improved image resolution.[3][4] Furthermore, the existence of a therapeutic counterpart, Scandium-47 ( $^{47}\text{Sc}$ ), establishes the  $^{44}\text{Sc}/^{47}\text{Sc}$  pair as a true theranostic duo, enabling both diagnosis and targeted radionuclide therapy with chemically identical radiopharmaceuticals.[5][6][7] This guide provides an in-depth overview of  $^{44}\text{Sc}$ , covering its production, radiolabeling chemistry, and applications in preclinical and clinical PET imaging.

## Physical and Nuclear Properties of Scandium-44

**Scandium-44** is a positron-emitting isotope that decays to stable Calcium-44.[1] Its physical and nuclear characteristics are summarized in the table below, with a comparison to the widely used PET radionuclide, Gallium-68.

Property	Scandium-44 ( <sup>44</sup> Sc)	Gallium-68 ( <sup>68</sup> Ga)	Reference(s)
**Half-life (t <sub>1/2</sub> ) **	4.042 hours	68 minutes	[1]
Decay Mode	β <sup>+</sup> (Positron Emission), EC	β <sup>+</sup> (Positron Emission), EC	[1][8]
Positron Branching Ratio (Iβ <sup>+</sup> )	94.27%	88.8%	[3][8]
Maximum Positron Energy (Eβ <sup>+</sup> max)	1.475 MeV	1.890 MeV	[8][9]
Mean Positron Energy (Eβ <sup>+</sup> mean)	632 keV	836.0 keV	[4][8][10]
Gamma Co-emission	1157 keV (99.9%)	1077 keV (3.22%)	[8]
Parent Isotope	Titanium-44 ( <sup>44</sup> Ti)	Germanium-68 ( <sup>68</sup> Ge)	[1]
Parent Half-life	59.1 years	271 days	[1][11]

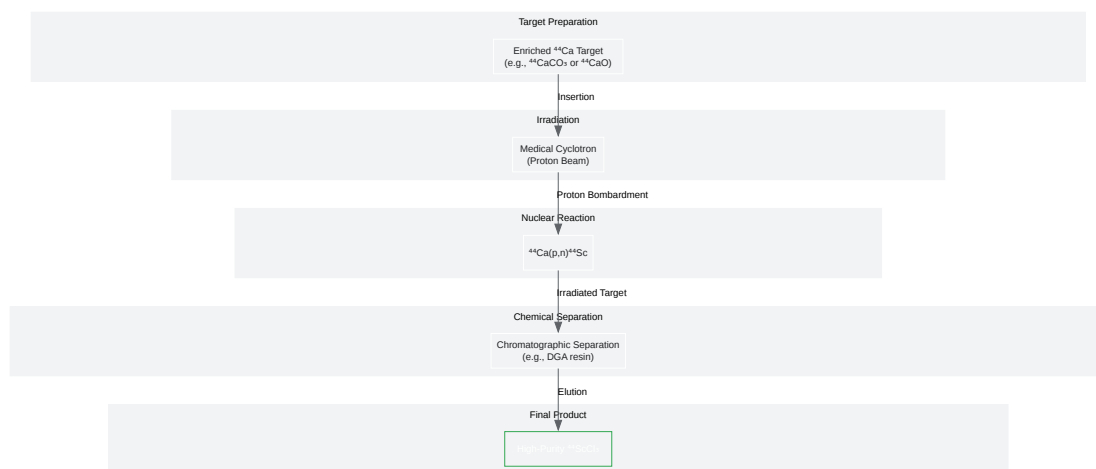
## Production of Scandium-44

There are two primary methods for producing **Scandium-44** for clinical use: cyclotron production and elution from a <sup>44</sup>Ti/<sup>44</sup>Sc generator.

### Cyclotron Production

Cyclotron production of <sup>44</sup>Sc is a viable method for facilities with in-house irradiation capabilities.[12] The most common nuclear reaction is the proton bombardment of a Calcium-44 (<sup>44</sup>Ca) target.[12][13]

Diagram: Cyclotron Production of **Scandium-44**



[Click to download full resolution via product page](#)

Caption: Workflow for cyclotron production of **Scandium-44**.

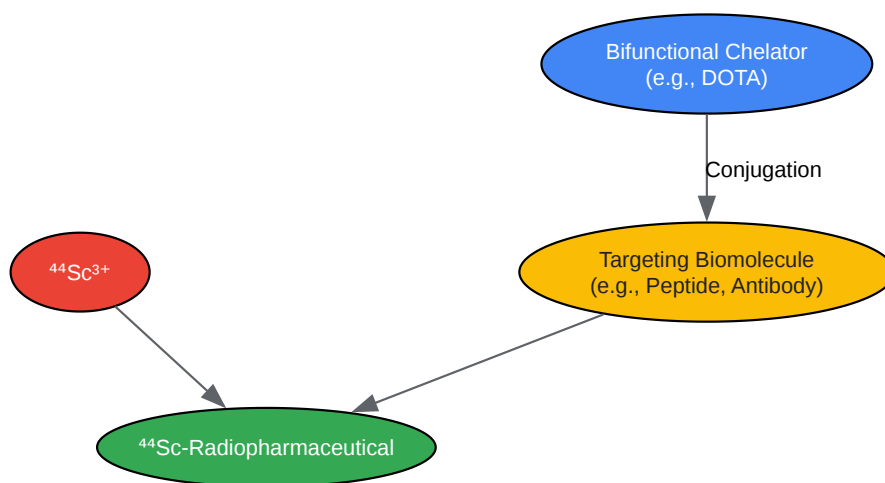
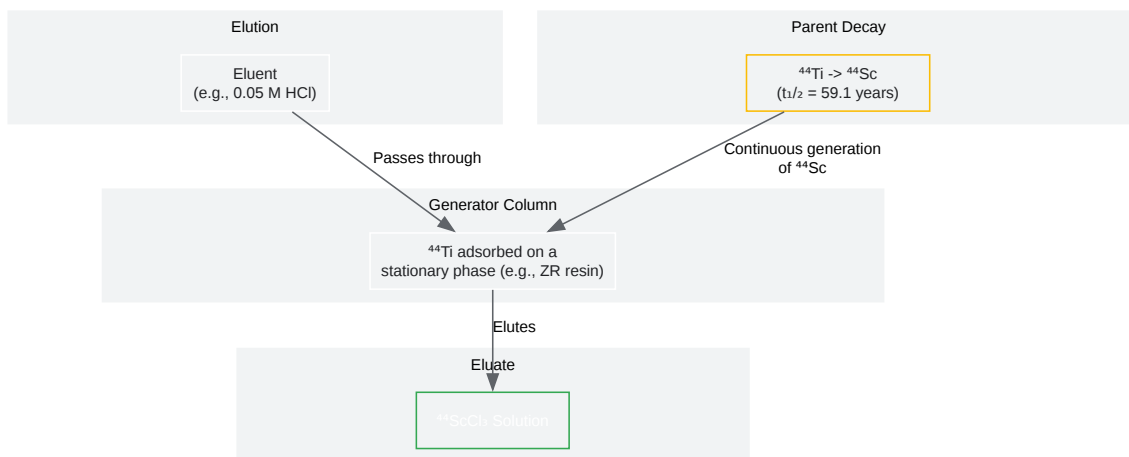
- Target Preparation:
  - Press enriched <sup>44</sup>CaCO<sub>3</sub> or <sup>44</sup>CaO powder into a suitable target holder (e.g., aluminum capsule).[13][14]
  - The use of natural calcium is also possible but may result in lower yields and the co-production of other scandium isotopes.[15]
- Irradiation:
  - Irradiate the target with a proton beam of appropriate energy (typically 8-13 MeV) in a medical cyclotron.[13]
  - Irradiation time and beam current can be adjusted to achieve the desired activity of <sup>44</sup>Sc. For example, irradiation of a 120 mg solid target with a 30 μA proton beam for 1 hour can produce 300-400 MBq of <sup>44</sup>Sc.[15]

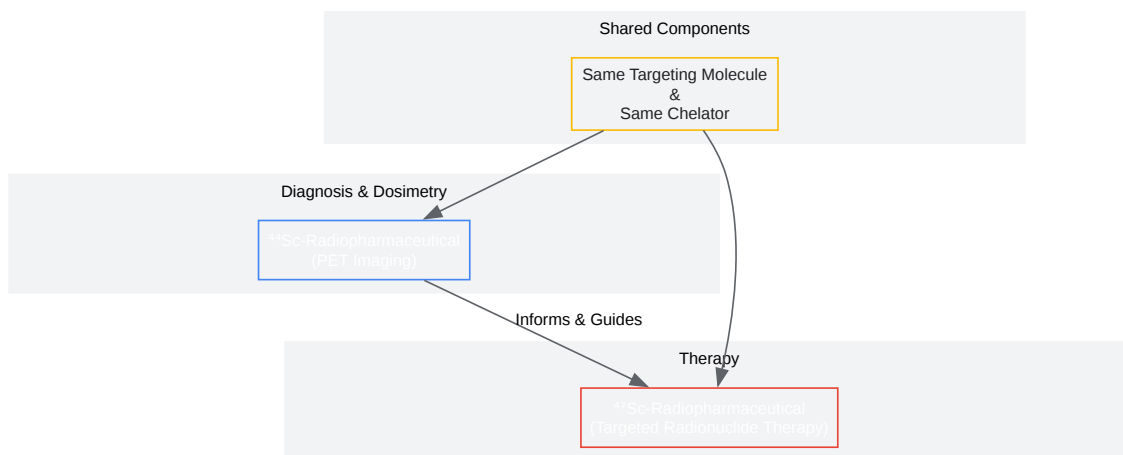
- Target Dissolution and Chemical Separation:
  - Dissolve the irradiated target material in hydrochloric acid.[\[15\]](#)
  - Separate  $^{44}\text{Sc}$  from the bulk calcium target material using methods such as precipitation of  $\text{Sc}(\text{OH})_3$  followed by purification on a cation exchange or DGA resin.[\[15\]](#) The separation process typically takes less than an hour, with yields ranging from 70% to 90%.[\[15\]](#)

## $^{44}\text{Ti}/^{44}\text{Sc}$ Radionuclide Generator

The  $^{44}\text{Ti}/^{44}\text{Sc}$  generator provides an on-site, cyclotron-independent source of  $^{44}\text{Sc}$ , making it accessible to a wider range of facilities.[\[1\]](#)[\[16\]](#) The long half-life of the parent isotope,  $^{44}\text{Ti}$  (59.1 years), allows for a long generator lifespan.[\[1\]](#)[\[11\]](#)

Diagram:  $^{44}\text{Ti}/^{44}\text{Sc}$  Generator System





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Scandium-44 - Wikipedia [en.wikipedia.org]
- 2. Scandium Isotopes: List and Properties | Scandium [scandium.org]
- 3. bnl.gov [bnl.gov]
- 4. mdpi.com [mdpi.com]
- 5. imagingcdt.com [imagingcdt.com]
- 6. Chelator development for improved scandium theranostic agents - Melissa Deri [grantome.com]

- 7. Scandium and terbium radionuclides for radiotheranostics: current state of development towards clinical application - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Comparison of scandium-44 g with other PET radionuclides in pre-clinical PET phantom imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 9. jnm.snmjournals.org [jnm.snmjournals.org]
- 10. First-in-Human PET/CT Imaging of Metastatic Neuroendocrine Neoplasms with Cyclotron-Produced 44Sc-DOTATOC: A Proof-of-Concept Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. osti.gov [osti.gov]
- 12. Cyclotron production of scandium-44 [inis.iaea.org]
- 13. Developments toward the Implementation of 44Sc Production at a Medical Cyclotron - PMC [pmc.ncbi.nlm.nih.gov]
- 14. indico.cern.ch [indico.cern.ch]
- 15. jnm.snmjournals.org [jnm.snmjournals.org]
- 16. Scientists Identify an Alternative System for Producing the Medical Isotope Scandium-44 | Department of Energy [energy.gov]
- To cite this document: BenchChem. [Introduction to Scandium-44 for PET Imaging: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211369#introduction-to-scandium-44-for-pet-imaging]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)